

Tetrapropylammonium iodide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrapropylammonium iodide

Cat. No.: B146149

[Get Quote](#)

In-Depth Technical Guide: Tetrapropylammonium Iodide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the molecular properties of **Tetrapropylammonium Iodide**, a quaternary ammonium salt frequently utilized in various research and development applications, including as an electrolyte, a phase-transfer catalyst, and in the synthesis of novel materials.

Core Molecular Data

The fundamental molecular characteristics of **Tetrapropylammonium Iodide** are summarized below. This data is crucial for stoichiometric calculations, analytical method development, and material characterization.

Property	Value	Citations
Molecular Formula	C ₁₂ H ₂₈ IN	[1][2][3][4]
Molecular Weight	313.26 g/mol	[1][3]
Alternate Formula	(CH ₃ CH ₂ CH ₂) ₄ N(I)	
CAS Number	631-40-3	[1][2]

Experimental Protocols & Further Data

While the determination of a compound's molecular formula and weight is a foundational calculation based on its atomic composition, experimental verification is typically achieved through techniques such as mass spectrometry.

Experimental Workflow for Molecular Weight Verification:

Caption: A generalized workflow for the experimental determination of molecular weight using mass spectrometry.

Note on Signaling Pathways: As **Tetrapropylammonium Iodide** is a small molecule salt, it does not have associated signaling pathways in the biological sense. Its mechanism of action is typically related to its physical and chemical properties in a given system rather than specific receptor-ligand interactions that trigger intracellular signaling cascades. Therefore, a signaling pathway diagram is not applicable.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. Tetrapropylammonium iodide [webbook.nist.gov]
- 3. Tetrapropylammonium iodide | C₁₂H₂₈IN | CID 12429 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Tetrapropylammonium iodide [chembk.com]
- To cite this document: BenchChem. [Tetrapropylammonium iodide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b146149#tetrapropylammonium-iodide-molecular-weight-and-formula\]](https://www.benchchem.com/product/b146149#tetrapropylammonium-iodide-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com